

4-Isopropyl-2-nitroaniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Isopropyl-2-nitroaniline

Cat. No.: B181355

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An In-Depth Technical Guide to the Safe Handling of **4-Isopropyl-2-nitroaniline**

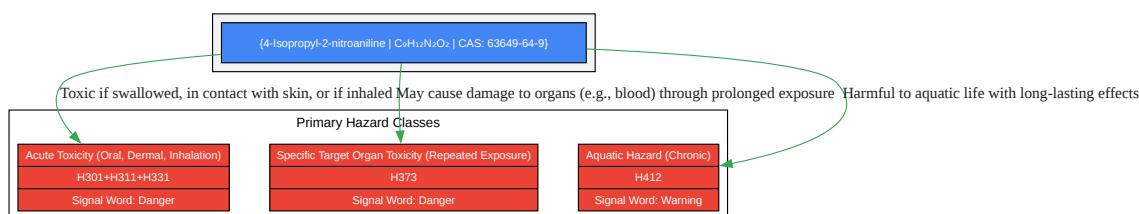
Executive Summary and Strategic Hazard Overview

4-Isopropyl-2-nitroaniline is an aniline derivative with significant utility as an intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and specialized chemical agents.^{[1][2]} Its molecular structure, featuring an electron-donating amino group and an electron-withdrawing nitro group on an aromatic ring, imparts unique reactivity but also necessitates a rigorous and informed approach to safety.^{[2][3]} This guide moves beyond the standard Material Safety Data Sheet (MSDS) format to provide researchers, scientists, and drug development professionals with a deeper understanding of the causality behind safety protocols. The primary hazards associated with this compound and related nitroanilines include high acute toxicity if swallowed, inhaled, or in contact with skin, and the potential for target organ damage through prolonged or repeated exposure.^{[4][5]} A proactive and evidence-based safety culture is paramount when incorporating this reagent into any research or development workflow.

Core Hazard Profile

The Globally Harmonized System (GHS) classification for analogous nitroaniline compounds provides a critical framework for assessing the risks of **4-Isopropyl-2-nitroaniline**. The primary hazards are summarized below.

Figure 1: GHS Hazard Profile for Nitroanilines

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Caption: Figure 1: GHS Hazard Profile for Nitroanilines.

Physicochemical and Structural Profile

Understanding the physical properties of **4-Isopropyl-2-nitroaniline** is fundamental to its safe handling, storage, and use in experimental design. For instance, its solid form at room temperature necessitates protocols to control dust generation.

Property	Value	Source
Chemical Formula	$C_9H_{12}N_2O_2$	[6] [7]
Molecular Weight	180.2 g/mol	[6] [7]
CAS Number	63649-64-9	[7] [8]
Appearance	Orange oil or liquid/solid	[8] [9]
Boiling Point	142-144 °C at 0.4 mm Hg	[8]
Flash Point	133.5 °C	[8]

Toxicological Profile and Mechanistic Insights

While specific toxicological studies on **4-Isopropyl-2-nitroaniline** are not extensively published, the data for the parent compound, 4-nitroaniline, provides a robust surrogate for assessing potential health effects. The toxicity of nitroanilines is a significant concern. They are readily absorbed through inhalation, ingestion, and skin contact.

Mechanism of Toxicity: The primary mechanism of systemic toxicity for aromatic nitro and amino compounds is the induction of methemoglobinemia. In the body, the nitro group can be reduced, leading to metabolites that oxidize the ferrous iron (Fe^{2+}) in hemoglobin to its ferric state (Fe^{3+}), forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to cyanosis (a bluish discoloration of the skin) and, in severe cases, hypoxia. The onset of symptoms can be delayed for 2 to 4 hours after exposure.

- **Acute Toxicity:** Classified as toxic if swallowed, in contact with skin, or if inhaled.[\[4\]](#)[\[5\]](#)[\[10\]](#)
Oral LD50 in rats for 4-nitroaniline is 750 mg/kg.[\[11\]](#)
- **Skin and Eye Irritation:** May cause skin irritation.[\[12\]](#) Direct contact with the eyes can cause serious damage.[\[13\]](#)
- **Specific Target Organ Toxicity (Repeated Exposure):** Prolonged or repeated exposure may cause damage to organs, with the blood (due to methemoglobin formation), heart, lungs, and liver being primary targets.[\[14\]](#)

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential. Engineering controls form the first line of defense, supplemented by rigorous PPE protocols.

Engineering Controls

- Ventilation: All handling of **4-Isopropyl-2-nitroaniline**, especially as a solid, must occur in a certified chemical fume hood to prevent inhalation of dust or vapors.^{[7][15]} For larger quantities, a closed system is recommended.
- Emergency Equipment: A safety shower and eyewash station must be immediately accessible in the laboratory.

Personal Protective Equipment (PPE) Protocol

The selection of PPE is dictated by the scale and nature of the operation. The following workflow provides a decision-making framework.

Figure 2: PPE Selection Workflow

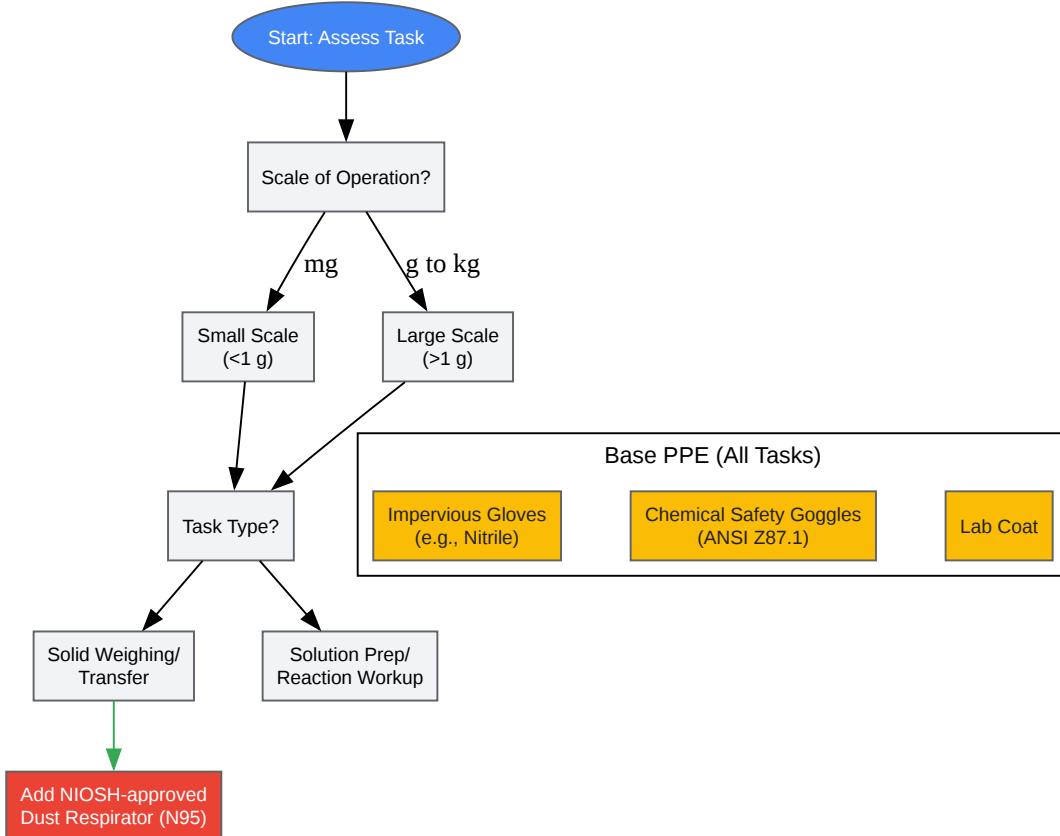
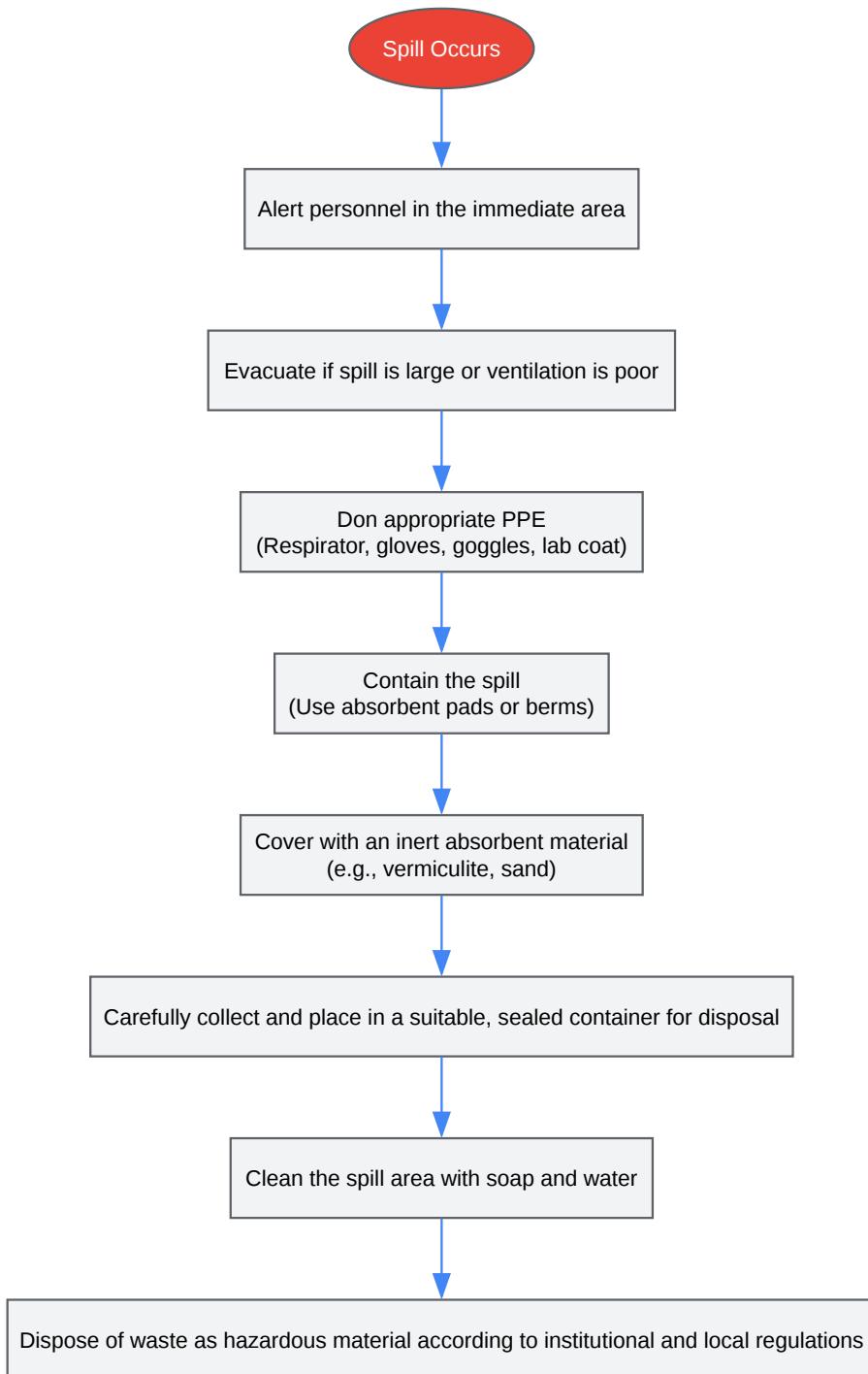


Figure 3: Laboratory Spill Response Workflow

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Caption: Figure 3: Laboratory Spill Response Workflow.

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in mitigating the effects of exposure. [16] Show the safety data sheet to the attending medical professional. [13]

- Inhalation: Move the victim to fresh air. [7] If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration immediately. Do not use mouth-to-mouth resuscitation. [7] Seek immediate medical attention. [16]* Skin Contact: Immediately remove all contaminated clothing. [13] Wash the affected area with soap and plenty of water for at least 15 minutes. [7][10] Seek immediate medical attention. [16]* Eye Contact: Immediately rinse eyes cautiously with pure water for at least 15 minutes, holding the eyelids open. [7] [13] Remove contact lenses if present and easy to do. [13] Seek immediate medical attention. [16]* Ingestion: Rinse mouth with water. Do NOT induce vomiting. [7][13] Never give anything by mouth to an unconscious person. [7] Call a physician or Poison Control Center immediately. [7][13]

Environmental Fate and Disposal

4-Isopropyl-2-nitroaniline and related compounds are considered harmful or very toxic to aquatic life, with potentially long-lasting effects. [4][13][16]

- Environmental Precautions: Prevent the chemical from entering drains, surface water, or soil. [7] Discharge into the environment must be avoided. [7]* Waste Disposal: Disposal must be carried out in accordance with official federal, state, and local regulations. [13] The material may be mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.

Synthesis and Reactivity Considerations

4-Isopropyl-2-nitroaniline is often synthesized via electrophilic aromatic substitution (nitration) of a precursor aniline or through the hydrolysis of an N-protected intermediate. [3]

[9] Researchers should be aware that such syntheses can result in impurities, including starting materials or regioisomers, which may have their own hazard profiles.

- Chemical Stability: The compound is stable under recommended storage conditions. [4]* Hazardous Reactions: No dangerous reactions are known under normal conditions of use. [4]* Incompatible Materials: Avoid strong oxidizing agents, acids, and acid anhydrides. [14]*

Hazardous Decomposition Products: Under fire conditions, toxic fumes such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) may be released. [4][14]

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